

Preventing streaking of 2-Amino-N-methylbenzamide in column chromatography

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-N-methylbenzamide

Cat. No.: B138342

[Get Quote](#)

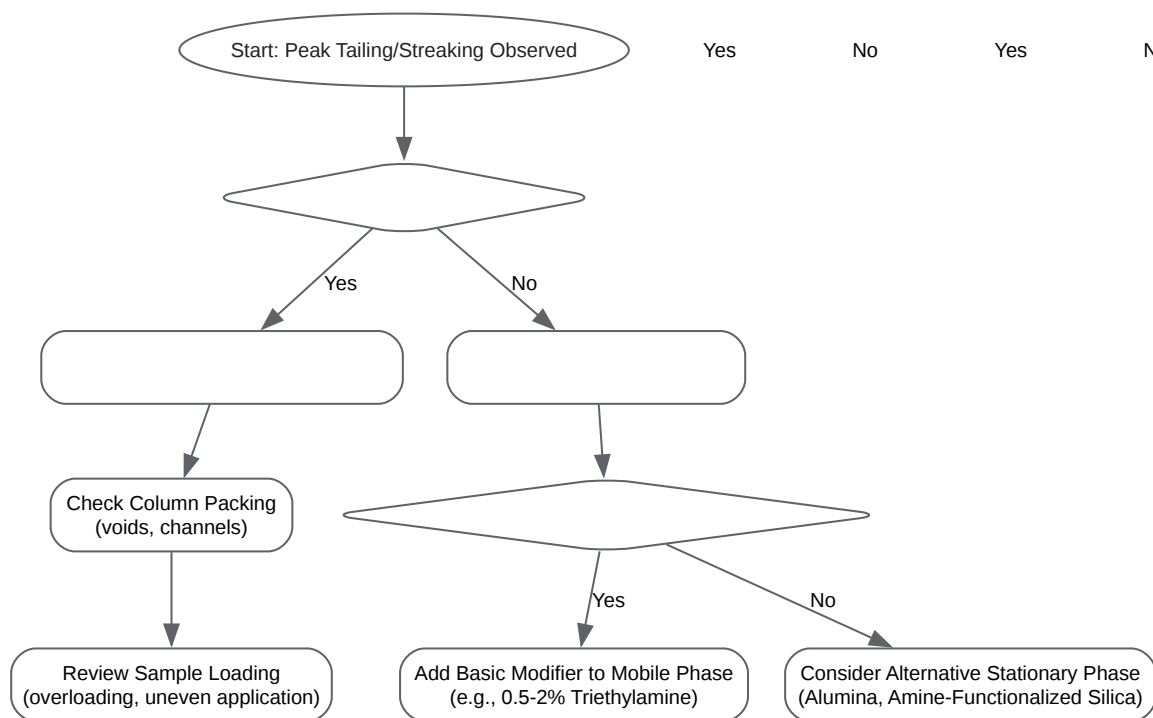
Technical Support Center: Column Chromatography

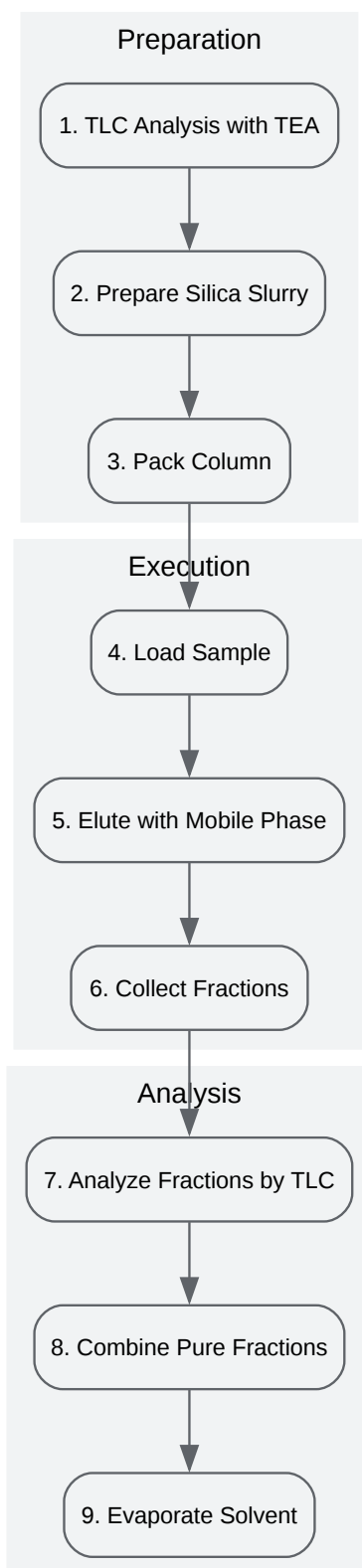
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving common issues encountered during the column chromatography of **2-Amino-N-methylbenzamide** and similar basic compounds.

Troubleshooting Guide: Preventing Streaking of 2-Amino-N-methylbenzamide

Streaking, also known as tailing, is a common issue when purifying basic compounds like **2-Amino-N-methylbenzamide** on silica gel. This guide provides a systematic approach to diagnose and resolve this problem.

Diagram: Troubleshooting Workflow for Peak Tailing





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Preventing streaking of 2-Amino-N-methylbenzamide in column chromatography]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b138342#preventing-streaking-of-2-amino-n-methylbenzamide-in-column-chromatography\]](https://www.benchchem.com/product/b138342#preventing-streaking-of-2-amino-n-methylbenzamide-in-column-chromatography)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com